

overcoming polymerization shrinkage stress of Panavia TC

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Compound of Interest

Compound Name: Panavia TC

Cat. No.: B1179519

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Panavia TC Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address issues encountered when working with **Panavia TC** and related Panavia resin cements.

Troubleshooting Guide

This guide addresses specific problems that may arise during experiments, offering potential causes and solutions.

Issue	Potential Cause(s)	Recommended Solution(s)
Inconsistent or Low Bond Strength	1. Contamination of the bonding surface (saliva, blood, eugenol-containing materials). [1][2] 2. Improper surface treatment of the tooth or restoration. 3. Use of an incompatible primer. [1] 4. Incomplete removal of try-in paste. [1] 5. Use of hydrogen peroxide for cleaning cavities. [2] 6. Use of hemostatic agents containing ferric compounds. [2][3]	1. Ensure a clean, dry field of operation. Avoid eugenol-based materials as they can inhibit polymerization. [2][3] 2. Follow the specific surface treatment protocols for the restorative material being used (e.g., sandblasting for zirconia, hydrofluoric acid etching for silica-based ceramics). [1] 3. Use the recommended primer for the specific Panavia product (e.g., Panavia V5 Tooth Primer for Panavia V5). [1] 4. Thoroughly rinse and dry the restoration to remove all remnants of the try-in paste. [1] 5. Avoid using hydrogen peroxide for cavity cleaning as it can weaken bond strength. [2] 6. Avoid hemostatic agents with ferric compounds, which can impair adhesion and cause discoloration. [2][3]
Cement Curing Too Quickly	1. Exposure to strong ambient light (dental operating light, direct sunlight). [1][2] 2. Elevated temperature (intraoral environment). [1] 3. Applying the cement directly to the primed tooth surface. [1] 4. Use of a lentulo spiral for root canal application. [1]	1. Minimize exposure to strong light sources during the procedure. [1][2] 2. Be aware that the warmer intraoral temperature will accelerate the setting time. [1] 3. Apply the cement to the restoration, not the primed tooth, to avoid accelerated curing. [1] 4. Avoid using a lentulo spiral, as this

can speed up polymerization.

[1]

Cement Not Curing or Curing Too Slowly

1. Oxygen inhibition of the polymerization process.[1][2]
2. Unequal dispensing of Paste A and Paste B.[2]
3. Use of very small amounts of cement.[1]
4. Material stored improperly (not brought to room temperature).[1]

1. For self-curing, ensure an anaerobic environment by seating the restoration promptly. Use an oxygen-inhibiting gel like Oxyguard II where applicable.[1][2]
2. Ensure equal amounts of both pastes are dispensed for a proper mix.[2]
3. Very small amounts of cement may not polymerize correctly due to the surface area exposed to oxygen.[1]
4. Allow refrigerated components to reach room temperature for at least 15 minutes before use to ensure proper viscosity and curing.[1]

Restoration Debonding When Removing Excess Cement

1. Insufficiently cured cement at the time of excess removal.[1]

1. When using the tack-curing method, ensure the restoration is held firmly in place. For non-translucent restorations, allow for the full self-curing time (e.g., 5 minutes for Panavia SA Cement Universal) before attempting to remove excess.[1]

Frequently Asked Questions (FAQs)

General Product Information

What does "TC" in **Panavia TC** stand for? "TC" stands for "Tooth Color" and refers to a specific shade of Panavia resin cements, such as Panavia F2.0, Panavia V5, and Panavia 21. It is not a standalone product line.

What is the chemical composition of Panavia cements? Panavia cements are resin-based and typically contain the adhesive monomer MDP (10-Methacryloyloxydecyl dihydrogen phosphate), which provides a strong chemical bond to tooth structure, metals, and zirconia.[4] The specific composition, including fillers and initiators, varies between different Panavia products like Panavia V5 and Panavia F2.0.[4]

What is the shelf-life of Panavia products? The shelf-life of Panavia Veneer LC components is 36 months from the date of manufacture when refrigerated.[1] It is important to check the packaging for the specific expiration date of other Panavia products.

Application and Curing

What are the recommended curing times for Panavia cements? Curing times vary depending on the specific Panavia product and the curing method (light-cure or self-cure). For example, for Panavia SA Cement Universal, the final light-cure time for translucent restorations is 10 seconds, while the final self-cure time is 5 minutes in the oral cavity.[1][2] Always refer to the instructions for use for the specific product you are using.

Can Panavia cements be used for all types of restorations? Different Panavia products are indicated for different types of restorations. For example, Panavia V5 is indicated for a wide range of applications including crowns, bridges, veneers, and posts, while Panavia SA Cement Plus is not recommended for veneer cementation.[3][5]

Is it necessary to use a primer with Panavia cements? This depends on the specific Panavia product and the substrate. Self-adhesive cements like Panavia SA Cement Universal are designed to be used without a separate primer in many situations.[1] Other products, like Panavia V5, require the use of a specific tooth primer and a ceramic primer for optimal bond strength.[5]

Quantitative Data

The following table summarizes key physical and mechanical properties of Panavia V5. Data on the polymerization shrinkage stress of other Panavia products is limited in publicly available literature.

Property	Value	Reference
Polymerization Shrinkage Stress	4.8 ± 0.5 MPa	[5]
Flexural Strength	127 MPa	[6]
Flexural Modulus	6.3 GPa	[6]
Compressive Strength	310 MPa	[6]
Film Thickness	12 µm	[6]
Filler Loading	38 vol %	[6]

Experimental Protocols

Measurement of Polymerization Shrinkage Stress

Two common methods for measuring polymerization shrinkage stress are the strain gauge method and the tensiometer (Watts') method.

1. Strain Gauge Method

This method measures the linear dimensional change of the cement during polymerization.

- Materials and Equipment:
 - Electrical resistance strain gauge
 - Strain conditioner and data acquisition system
 - Specimen mold
 - Light-curing unit
- Protocol:
 - A strain gauge is connected to a strain conditioner in a quarter-bridge circuit.[7]

- The **Panavia TC** cement is placed on the surface of the strain gauge within a standardized mold.
- The cement is light-cured according to the manufacturer's instructions.
- As the cement polymerizes and shrinks, it induces a strain in the gauge.[\[8\]](#)
- The change in electrical resistance is converted into a voltage change by the conditioner, which is then recorded and correlated to the linear strain.[\[7\]](#)
- This method is particularly useful for measuring post-gel shrinkage, which is the shrinkage that occurs after the material has developed a significant modulus of elasticity and is more directly related to stress development.[\[8\]](#)[\[9\]](#)[\[10\]](#)

2. Tensiometer (Watts') Method

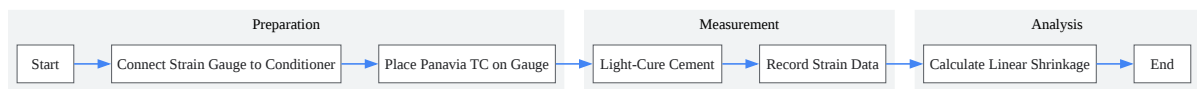
This method measures the force generated by the shrinking cement.

- Materials and Equipment:
 - Universal testing machine with a load cell
 - Two opposing rods (e.g., glass or steel)
 - Micrometer
 - Light-curing unit
- Protocol:
 - Two opposing rods are fixed within a universal testing machine, with one attached to a load cell.
 - A specific gap (e.g., 0.8 to 1.2 mm) is set between the rods using a micrometer.[\[11\]](#)
 - The **Panavia TC** cement is placed in the gap between the two rods.
 - The cement is light-cured.

- As the cement polymerizes and shrinks, it pulls the rods together, generating a force that is measured by the load cell.[5]
- The shrinkage stress is calculated by dividing the measured force by the cross-sectional area of the rod.

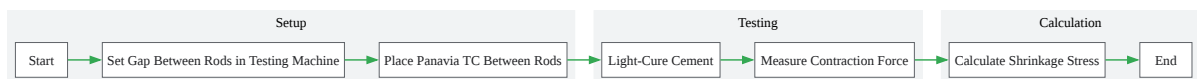
Visualizations

Experimental Workflows



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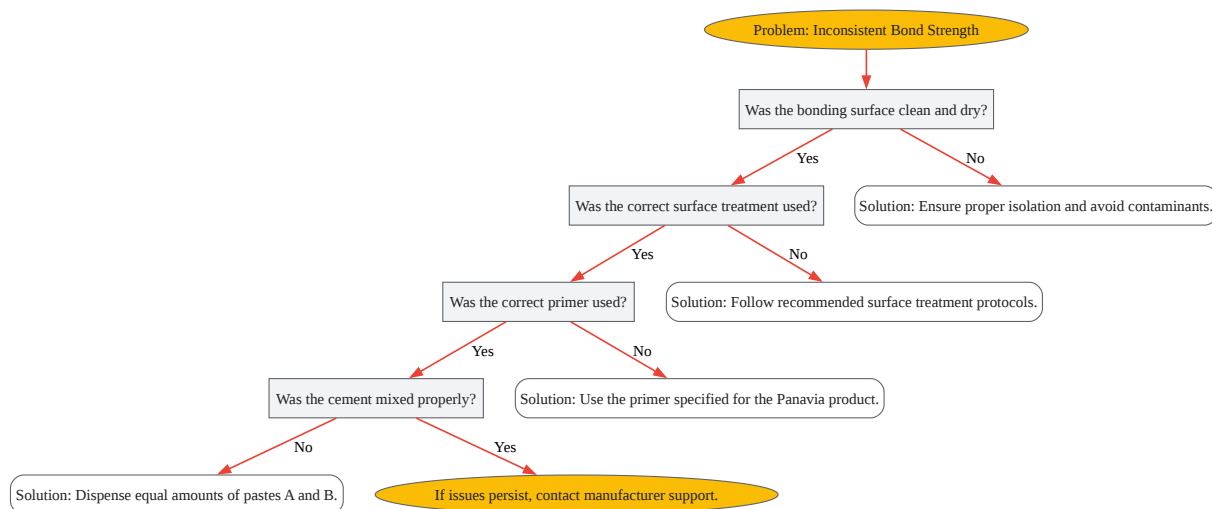
Caption: Workflow for the Strain Gauge Method.



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Caption: Workflow for the Tensiometer (Watts') Method.

Troubleshooting Logic



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Caption: Troubleshooting Logic for Inconsistent Bond Strength.

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